

# (R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide: A Technical Guide for Researchers

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## Compound of Interest

**Compound Name:** (R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide

**Cat. No.:** B109103

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CAS Number: 106462-18-4

This technical guide provides an in-depth overview of **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide**, a chiral building block of significant interest in pharmaceutical and agrochemical research. The document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its chemical properties, synthesis, and primary applications.

## Core Compound Properties

**(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** is a chiral organic compound featuring a cyclopropane ring substituted with two methyl groups and a carboxamide functional group.<sup>[1]</sup> Its rigid, three-dimensional structure and specific stereochemistry make it a valuable precursor in asymmetric synthesis.<sup>[2]</sup>

## Physicochemical Data

The key physicochemical properties of **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	106462-18-4	
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO	
Molecular Weight	113.16 g/mol	
Appearance	Solid	
Melting Point	135-139 °C	
SMILES String	CC1(C)C[C@H]1C(N)=O	
InChI Key	YBZQRYWKYBZZNT- BYPYZUCNSA-N	
Solubility	Soluble in organic solvents, limited solubility in water.	[1]

## Safety and Handling

**(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this compound.

Hazard Classification	Code
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Skin Sensitization	Category 1
Eye Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Data sourced from Sigma-Aldrich safety information.

## Synthesis and Manufacturing

The synthesis of enantiomerically pure **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** is a multi-step process that typically involves the synthesis of the racemic 2,2-dimethylcyclopropane carboxylic acid, followed by chiral resolution and subsequent amidation.

## Representative Experimental Protocols

### Step 1: Synthesis of racemic 2,2-Dimethylcyclopropane carboxylic acid

A common route to the racemic acid involves the cyclopropanation of 2-methylpropene. For example, a process using 2-methylbutenoic acid as a starting material can be employed, which undergoes esterification, cyclopropanation, and hydrolysis to yield 2,2-dimethylcyclopropane carboxylic acid.<sup>[3]</sup>

### Step 2: Chiral Resolution of 2,2-Dimethylcyclopropane carboxylic acid

The resolution of the racemic acid is a critical step to isolate the desired (R)-enantiomer. One documented method involves a two-step, one-pot biotransformation of rac-2,2-dimethylcyclopropanecarbonitrile using both a nitrilase and an amidase. This process can be designed to selectively produce (S)-(+)-2,2-dimethylcyclopropane-1-carboxamide, leaving behind the (R)-2,2-dimethylcyclopropanecarboxylic acid as a byproduct, which can then be isolated.<sup>[3]</sup> Another approach is the fractional crystallization of diastereomeric salts formed by reacting the racemic acid with a chiral resolving agent, such as an optically active amine.<sup>[4][5]</sup>

### Step 3: Amidation of (R)-(-)-2,2-Dimethylcyclopropane carboxylic acid

The final step is the conversion of the carboxylic acid to the primary amide. A general and effective one-pot procedure involves the activation of the carboxylic acid with thionyl chloride ( $\text{SOCl}_2$ ) followed by the addition of ammonia.<sup>[1]</sup> Alternatively, the carboxylic acid can be converted to an acyl chloride, which then reacts violently but effectively with a concentrated solution of ammonia to form the amide.<sup>[2]</sup>

## Applications in Research and Development

The primary application of **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** is as a chiral building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.<sup>[2][6]</sup> The rigid cyclopropane scaffold can impart desirable properties to a drug

molecule, such as increased potency, metabolic stability, and improved binding affinity to its target.<sup>[6][7]</sup>

While its enantiomer, (S)-(+)-2,2-dimethylcyclopropane carboxamide, is a known key intermediate in the synthesis of Cilastatin, an inhibitor of dehydropeptidase-I, the specific applications of the (R)-(-)-enantiomer are less documented in publicly available literature.<sup>[3]</sup> It is plausible that it is utilized in the synthesis of other pharmaceutical candidates where the (R)-configuration is required for biological activity.

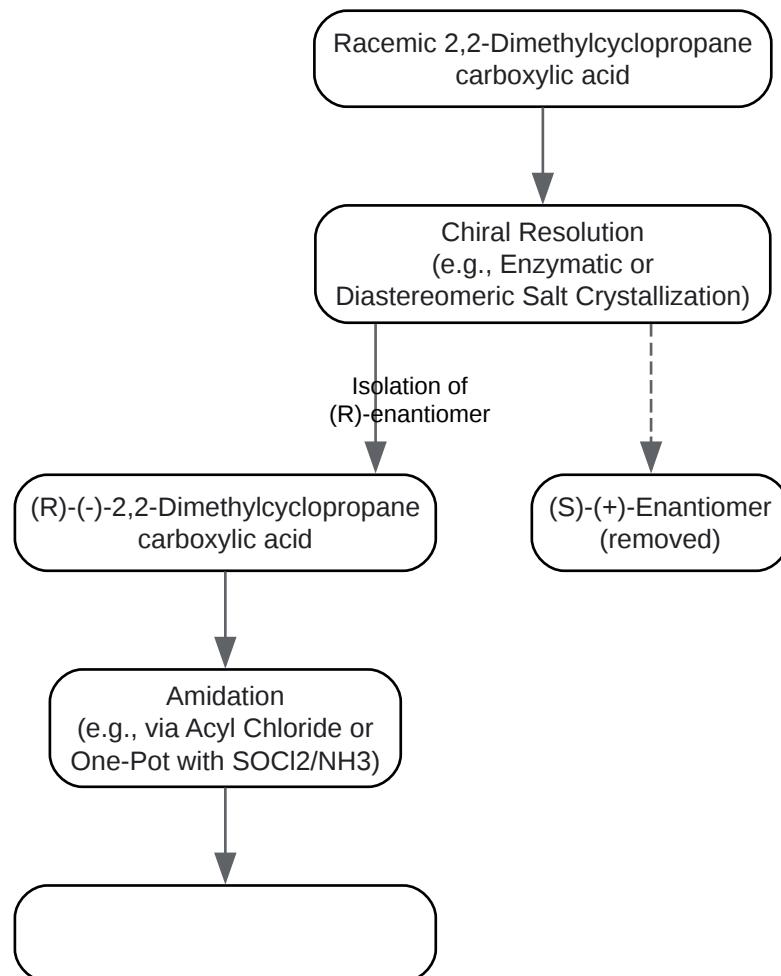
## Biological Activity and Mechanism of Action

Based on extensive literature searches, there is currently no specific, publicly available data on the biological activity, mechanism of action, or associated signaling pathways for **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** itself. Its significance in the scientific literature is predominantly as a chiral intermediate for organic synthesis. The broader class of cyclopropane-containing molecules has been shown to exhibit a wide range of biological activities, including antibacterial, antifungal, and antitumor properties, but these are not specific to the title compound.

## Visualizations

### Synthetic Workflow

The following diagram illustrates a logical workflow for the synthesis of **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide**, starting from the racemic carboxylic acid.

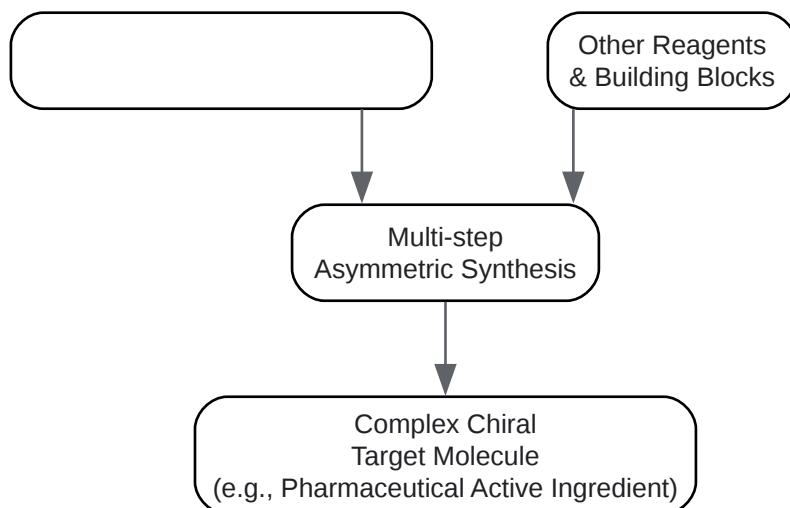


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Caption: Synthetic workflow for **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide**.

## Role as a Chiral Building Block

This diagram illustrates the conceptual role of **(R)-(-)-2,2-Dimethylcyclopropane-1-carboxamide** as a chiral building block in the synthesis of a more complex, hypothetical target molecule.



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Caption: Role as a chiral precursor in complex molecule synthesis.

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